

# Diethyl phosphate chemical properties and reactivity

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## Compound of Interest

Compound Name: Diethyl phosphate

Cat. No.: B10779560

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An In-depth Technical Guide to the Chemical Properties and Reactivity of **Diethyl Phosphate**

## Introduction

**Diethyl phosphate** (DEP), also known as diethyl hydrogen phosphate, is an organophosphorus compound with the chemical formula  $C_4H_{11}O_4P$ . It is a dialkyl phosphate ester that exists as a colorless oil.[1] DEP is of significant interest to researchers, particularly in the fields of environmental science, toxicology, and drug development, primarily because it is a major metabolite of many commonly used organophosphorus pesticides, such as chlorpyrifos.[1][2][3] Its presence in biological samples, such as urine, is often used as a biomarker for exposure to these pesticides.[1][2] This guide provides a detailed overview of the chemical properties, reactivity, and relevant experimental protocols for **diethyl phosphate**.

## Chemical and Physical Properties

**Diethyl phosphate** is a combustible liquid that is soluble in water and common organic solvents.[1] It is characterized by its acidic nature due to the presence of a hydroxyl group attached to the phosphorus atom. Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	diethoxyphosphinic acid	[4]
Synonyms	Diethyl phosphoric acid, DEP, DPF	[3][5]
CAS Number	598-02-7	[3][6]
Molecular Formula	C <sub>4</sub> H <sub>11</sub> O <sub>4</sub> P	[6][7]
Molecular Weight	154.10 g/mol	[3][6]
Appearance	Colorless oil	[1]
Boiling Point	80 °C at 0.7 mmHg	[1]
Density	1.29 g/mL	[3]
Water Solubility	44.1 g/L (Predicted)	[4]
pKa (Strongest Acidic)	1.95 (Predicted)	[4]
Stability	Stable under recommended storage conditions.	[8]

## Reactivity

The reactivity of **diethyl phosphate** is governed by the electrophilic nature of the phosphorus atom and the acidity of the P-OH proton. It can participate in various reactions, including hydrolysis, nucleophilic substitution, and reactions with oxidizing and reducing agents.

## Hydrolysis

Phosphate esters like **diethyl phosphate** can undergo hydrolysis. The rate and mechanism of hydrolysis are influenced by pH and temperature. The hydrolysis of the related compound, triethyl phosphate, in neutral water proceeds via a bimolecular mechanism (BAL2) involving C-O bond cleavage.[9] Acid-catalyzed hydrolysis of vinyl phosphates, which share the phosphate ester moiety, involves rate-determining protonation on the carbon atom (ASE2 mechanism).[10] While specific kinetic data for **diethyl phosphate** hydrolysis is not readily available in the

provided results, the principles from analogous compounds suggest that both acid- and base-catalyzed pathways are possible, leading to the formation of ethanol and phosphoric acid.

## Nucleophilic Substitution

Phosphate esters are susceptible to nucleophilic attack. The reaction can occur at two primary sites: the electrophilic phosphorus atom (P-O cleavage) or the  $\alpha$ -carbon of the ethyl group (C-O cleavage).<sup>[11]</sup>

- **Attack at Phosphorus:** Nucleophiles can attack the phosphorus center, leading to the displacement of an ethoxy group or the hydroxyl group. This is a common pathway for the detoxification of organophosphorus compounds.<sup>[12]</sup> Reactions with amines, for instance, can proceed via a concerted nucleophilic attack.<sup>[13]</sup>
- **Attack at Carbon:** Strong nucleophiles can attack the methylene carbon of the ethyl group in an SN2 reaction, with the **diethyl phosphate** anion acting as a leaving group.<sup>[11]</sup>

The prevailing mechanism depends on the nature of the nucleophile, the leaving group, and the reaction conditions.<sup>[11]</sup>

## Other Reactions

- **Incompatible Materials:** **Diethyl phosphate** is incompatible with strong acids and alkalis.<sup>[8]</sup>
- **Oxidation:** Partial oxidation by oxidizing agents may lead to the release of toxic phosphorus oxides.<sup>[14]</sup>
- **Reduction:** In the presence of strong reducing agents like hydrides, organophosphates can form highly toxic and flammable phosphine gas.<sup>[14]</sup>

## Experimental Protocols

### Synthesis of Diethyl Phosphate

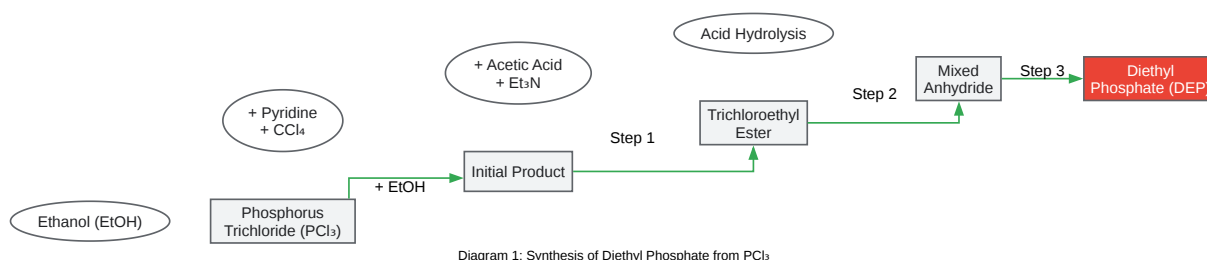
Several methods for the synthesis of **diethyl phosphate** have been reported.

**Method 1: From Diethyl Chlorophosphate** This method involves the reaction of diethyl chlorophosphate with a suitable reagent like benzaldoxime. The reaction proceeds through a

diethyl benzaldimino phosphate intermediate, which then decomposes to yield **diethyl phosphate** and benzonitrile.[1] Using tert-butanol instead of benzaldoxime is also possible, though it may result in a lower yield.[1]

Method 2: From Phosphorus Trichloride A multi-step synthesis starting from phosphorus trichloride ( $\text{PCl}_3$ ) can also be employed:

- Reaction of  $\text{PCl}_3$  with ethanol.
- Treatment with pyridine and carbon tetrachloride ( $\text{CCl}_4$ ).
- Conversion of the formed trichloroethyl ester to a mixed anhydride with acetic acid and triethylamine ( $\text{Et}_3\text{N}$ ).
- Final acid hydrolysis to yield **diethyl phosphate**. [1]



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Caption: A simplified workflow for the synthesis of **Diethyl Phosphate**.

## Analytical Methods for Quantification

The analysis of **diethyl phosphate**, especially in biological matrices like urine or feces, is crucial for monitoring pesticide exposure. Due to its polarity and non-volatility, a derivatization

step is typically required for gas chromatography (GC) analysis.[15]

#### General Protocol for DEP Analysis in Biological Samples:

- Sample Preparation: The biological sample (e.g., feces) is homogenized in water.[16]
- Extraction: A liquid-liquid extraction is performed to isolate the analytes.[17]
- Derivatization: The extracted DEP is alkylated to form a less polar, more volatile ester. A common derivatizing agent is pentafluorobenzyl bromide (PFBB), which converts DEP into its pentafluorobenzyl ester.[15][16][18] This reaction is often carried out using a phase transfer catalyst.[16]
- Purification (Optional): The derivatized extract can be purified using solid-phase extraction (SPE) to remove interfering matrix components.[18]
- Instrumental Analysis: The final extract is analyzed by:
  - Gas Chromatography-Mass Spectrometry (GC-MS): Provides high sensitivity and specificity for identification and quantification.[15][17]
  - Gas Chromatography with Flame Photometric Detection (GC-FPD): A detector specific for phosphorus-containing compounds.[15][16][18]
  - Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): An alternative that may not require derivatization, analyzing DEP directly.[15][17]

The recovery rates for DEP using a GC-FPD method after derivatization have been reported in the range of 47-62% from fecal samples.[16]

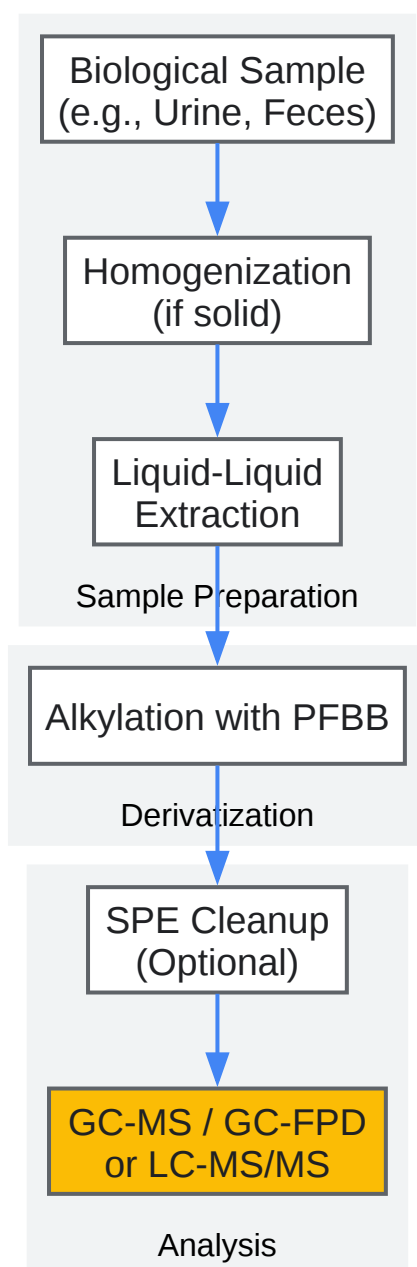


Diagram 2: Analytical Workflow for DEP in Biological Samples

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Caption: A typical workflow for analyzing **Diethyl Phosphate** in biological matrices.

## Biological Activity and Toxicology

**Diethyl phosphate** is not just a biomarker; it exhibits biological activity. Chronic exposure to DEP has been shown to cause thyroid-related hormone disorders in rats, potentially acting as

an endocrine-disrupting chemical.[1][19][20] Studies have indicated that DEP can interfere with thyroid hormone biosynthesis, transport, and receptor binding.[19][21] Furthermore, DEP can affect the gut microbiota, leading to an enrichment of certain opportunistic pathogens and a decrease in the pro-inflammatory cytokine interleukin-6 (IL-6).[3][5][21]

Hazard Information: **Diethyl phosphate** is classified as harmful if swallowed or in contact with skin.[1] It is corrosive and can cause severe skin burns and serious eye damage.[1]

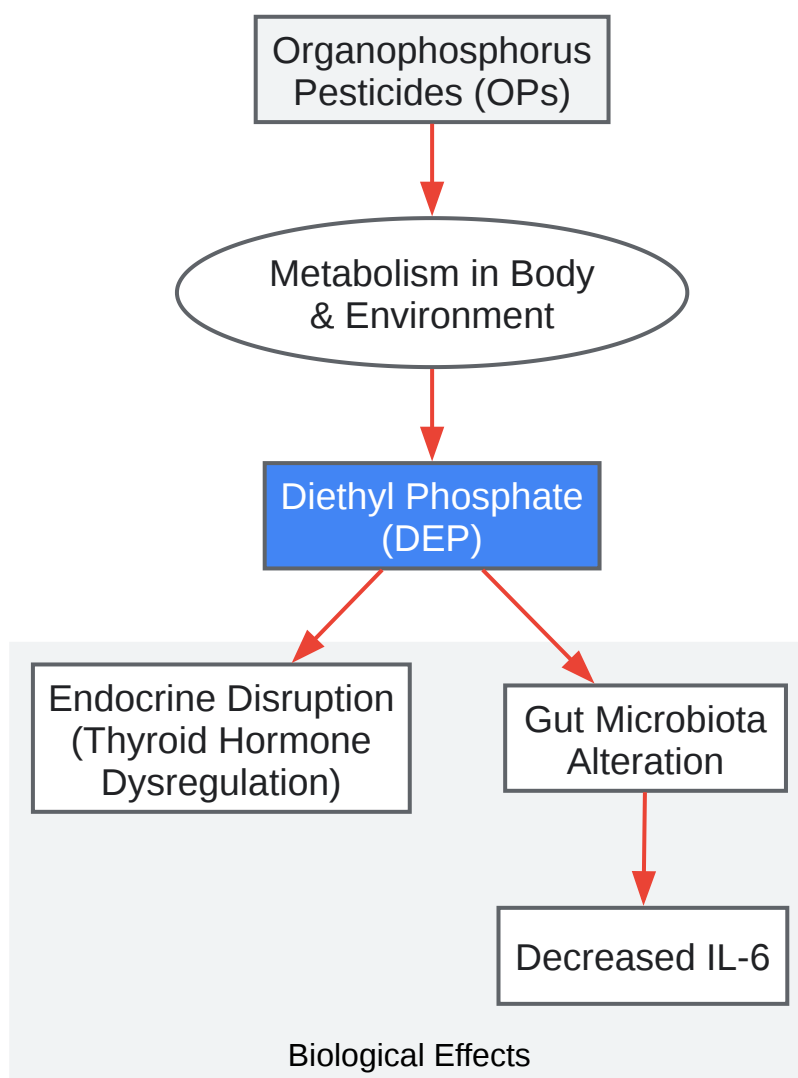


Diagram 3: Biological Impact of Diethyl Phosphate Exposure

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## References

- 1. Diethyl phosphate - general description and application - Georganics [georganics.sk]
- 2. ewg.org [ewg.org]
- 3. selleckchem.com [selleckchem.com]
- 4. Showing Compound Diethylphosphate (FDB028854) - FooDB [foodb.ca]
- 5. DIETHYL PHOSPHATE | 598-02-7 [chemicalbook.com]
- 6. Diethyl phosphate | C<sub>4</sub>H<sub>11</sub>O<sub>4</sub>P | CID 654 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. mzCloud – Diethyl phosphate [mzcloud.org]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. cdnsciencepub.com [cdnsciencepub.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Thieme E-Books & E-Journals [thieme-connect.de]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. DIETHYL PHOSPHITE AND TRIETHYL PHOSPHITE, [LIQUID] | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 15. researchgate.net [researchgate.net]
- 16. Analytical method for the determination of O,O-diethyl phosphate and O,O-diethyl thiophosphate in faecal samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. academic.oup.com [academic.oup.com]
- 19. Assessment of the endocrine-disrupting effects of diethyl phosphate, a nonspecific metabolite of organophosphorus pesticides, by in vivo and in silico approaches - PubMed [pubmed.ncbi.nlm.nih.gov]



- 20. researchgate.net [researchgate.net]
- 21. medchemexpress.com [medchemexpress.com]
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